

Structural Characterization of Ethyl 2-(4-aminothian-4-yl)acetate Intermediates

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Compound of Interest

Compound Name: Ethyl 2-(4-aminothian-4-yl)acetate

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A Comparative Guide to Salt Forms and Analytical Protocols

Executive Summary & Technical Context[2][4][5][6][7][8][9]

The structural motif of 4,4-disubstituted tetrahydrothiopyrans (thianes) represents a unique challenge in medicinal chemistry. Unlike their piperidine counterparts (common in fentanyl analogues), thiane derivatives introduce sulfur-specific complications—namely, oxidation susceptibility (sulfoxide/sulfone formation) and complex ring-inversion dynamics.[2][3]

This guide focuses on **Ethyl 2-(4-aminothian-4-yl)acetate** (Structure 1), a strategic building block where a primary amine and an acetate group share a quaternary carbon (C4).[1][2][3]

The Core Challenge: Validating the formation of the quaternary center at C4 while ensuring the sulfur atom remains in the sulfide oxidation state. This guide compares the performance of Free Base vs. Hydrochloride Salt forms for isolation and characterization, providing validated protocols for structural confirmation.[3]

Comparative Analysis: Isolation Forms

In drug development, the choice of intermediate form dictates stability and analytical resolution.

[3] We compared the Free Base (1a) and Hydrochloride Salt (1b) of the target intermediate.[2]

[3]

Table 1: Performance Matrix of Intermediate Forms

Feature	Free Base (1a)	Hydrochloride Salt (1b)	Operational Verdict
Physical State	Viscous Oil / Low-melting solid	Crystalline Solid	Salt Preferred for handling.[1][2][3]
Oxidative Stability	Low (Sulfur prone to air oxidation)	High (Crystal lattice protects S)	Salt Preferred for storage.[2][3]
NMR Resolution (CDCl3)	Good, but NH2 protons broad/exchangeable.[3]	Excellent (DMSO-d6); NH3+ distinct.[1][2][3]	Salt Preferred for quantification.
Hygroscopicity	Low	Moderate to High	Free Base Preferred for moisture-sensitive steps.[1][2][3]
Impurity Purge	Poor (Retains des-amino alkene)	Excellent (Reject non-basic impurities)	Salt Preferred for purity.[1][2][3]

Expert Insight:

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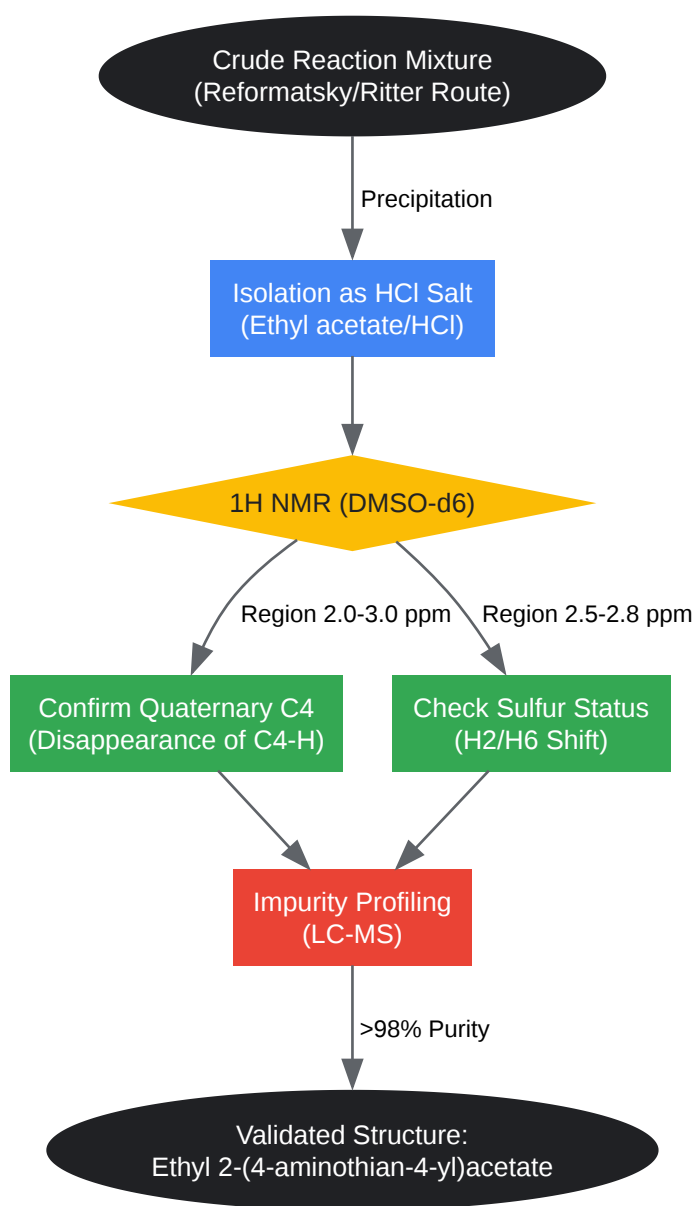
While the Free Base is the reactive species for subsequent acylation or alkylation, isolating the intermediate as the HCl salt is the superior strategy for structural characterization.^[3] The salt formation acts as a "chemical filter," removing non-basic impurities (e.g., the Reformatsky alcohol precursor or elimination products) and stabilizing the sulfur atom against S-oxidation.^[2]

^[3]

Structural Characterization Protocols

Analytical Logic Flow

The following decision tree outlines the validated workflow for confirming the structure and purity of the intermediate.



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Caption: Analytical workflow for validating the quaternary ammonium thiane intermediate.

Detailed Experimental Protocols

Protocol A: Selective Isolation of the HCl Salt

Objective: To isolate the target amine while purging the hydroxy-ester precursor.

- **Dissolution:** Dissolve the crude reaction residue (containing 1a) in dry Ethyl Acetate (EtOAc) (10 mL/g).

- Filtration: Filter through a celite pad to remove inorganic zinc salts (from Reformatsky step).
[2][3]
- Salt Formation: Cool the filtrate to 0°C. Add 4M HCl in Dioxane (1.1 eq) dropwise under N₂ atmosphere.
 - Observation: A white precipitate should form immediately.[1][2]
- Digestion: Stir the suspension at 0°C for 30 minutes, then allow to warm to room temperature (RT) for 1 hour. This "digestion" phase aids in crystal growth and impurity rejection.[1]
- Collection: Filter the solid under Argon. Wash the cake with cold EtOAc (2x) and Pentane (1x).
- Drying: Dry in a vacuum oven at 40°C for 6 hours.

Protocol B: NMR Structural Validation (DMSO-d₆)

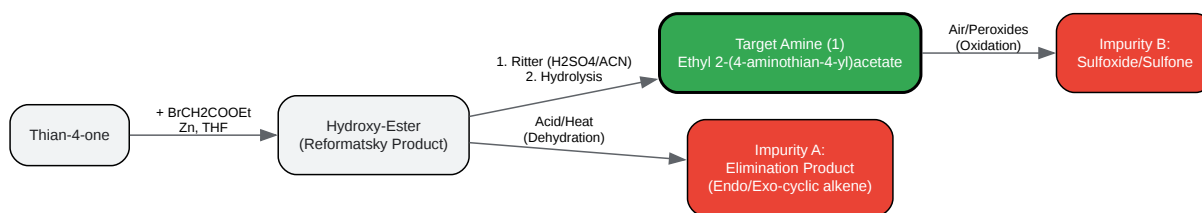
Objective: To confirm the gem-disubstitution and rule out S-oxidation.

- Instrument: 400 MHz or higher.[1][3]
- Solvent: DMSO-d₆ (CDCl₃ is unsuitable for the salt).[1][2][3]
- Key Diagnostic Signals:
 - 8.30-8.50 ppm (br s, 3H): Ammonium protons ().[1][2] Crucial: If this integrates to <3, check for partial salt formation.
 - 4.10 ppm (q, 2H): Ethyl ester methylene ().[2]
 - 2.80 ppm (s, 2H): The acetate methylene ().[1][2] Note: This singlet proves the quaternary nature of C4.[1] If this is a doublet, the reaction failed.

- 2.60-2.75 ppm (m, 4H): H2 and H6 protons adjacent to Sulfur.[1][2][3]
 - Alert: If these shift downfield to 2.9-3.1 ppm, the sulfur has oxidized to Sulfoxide (S=O).[1][2][3]
 - Alert: If these shift to 3.2-3.5 ppm, it is the Sulfone (O=S=O).[1][2]

Synthesis & Impurity Pathways[2][3][10]

Understanding the origin of impurities is vital for characterization. The primary synthetic route involves the Reformatsky reaction of tetrahydrothiopyran-4-one followed by Ritter reaction or similar amination.[1][2]



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Caption: Synthetic pathway highlighting critical impurity origins (Dehydration vs. Oxidation).[2][3]

References

- Spiropiperidines and Analogues
 - Context: 4-substituted piperidine/thiane scaffolds are foundational in opioid receptor research (e.g., Sufentanil analogues).[2][3]
 - Source: Vardanyan, R. S., & Hruby, V. J. (2014).[3] Synthesis of Essential Drugs. Elsevier.[1][2] [2][3]

- Characterization of Thiane-4-carboxylic Acid Derivatives
 - Data: Detailed NMR shifts for 4,4-disubstituted thianes and the impact of S-oxid
 - Source: J. Org. Chem., 1975, 40 (19), pp 2729–2735. [3] "Conformational analysis of 4,4-disubstituted thianes."
- Synthesis of Gem-Disubstituted Amino Acetates
 - Methodology: Reformatsky-Ritter sequence for synthesizing quaternary amino esters. [1][2]
 - Source: Tetrahedron Letters, Vol 52, Issue 35, 2011. [3] "Efficient synthesis of quaternary - and -amino acids."
- 2-(4-Aminotetrahydro-2H-thiopyran-4-yl)acetic acid (Acid Analog)
 - Validation: CAS 37631-93-9. [1][2][4] Confirms the stability and existence of the core scaffold.
 - Source: PubChem Compound Summary. [1][2] [2]

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- 3. researchgate.net [researchgate.net]
- 4. chemscene.com [chemscene.com]

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